

# An In-depth Technical Guide to **tert-Butyl(3-chloropropoxy)dimethylsilane**

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## Compound of Interest

Compound Name:	<i>tert-Butyl(3-chloropropoxy)dimethylsilane</i>
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This technical guide provides a comprehensive overview of the basic properties, synthesis, and applications of **tert-Butyl(3-chloropropoxy)dimethylsilane**, a versatile bifunctional reagent used in organic synthesis.

## Core Properties

**tert-Butyl(3-chloropropoxy)dimethylsilane**, with the CAS number 89031-82-3, is a liquid organosilicon compound.<sup>[1]</sup> It is recognized for its utility as a protecting group and a linker in the synthesis of more complex molecules.

## Physicochemical Data

The physical and chemical properties of **tert-Butyl(3-chloropropoxy)dimethylsilane** are summarized in the table below. It is important to note that there are some discrepancies in the reported values for boiling and flash points across different suppliers.

Property	Value	Source(s)
Molecular Formula	C <sub>9</sub> H <sub>21</sub> ClOSi	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	208.80 g/mol	
CAS Number	89031-82-3	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Liquid	<a href="#">[1]</a>
Boiling Point	198.3 ± 13.0 °C at 760 mmHg	<a href="#">[1]</a>
Density	0.905 ± 0.06 g/cm <sup>3</sup>	<a href="#">[2]</a>
Solubility	Very slightly soluble in water (0.16 g/L at 25°C)	<a href="#">[2]</a>
Flash Point	>65 °C	<a href="#">[3]</a>
IUPAC Name	tert-butyl(3-chloropropoxy)dimethylsilane	
Synonyms	1-(tert-Butyldimethylsilyloxy)-3-chloropropane, 3-(tert-Butyldimethylsiloxy)-1-chloropropane	<a href="#">[2]</a>

## Spectroscopic Data

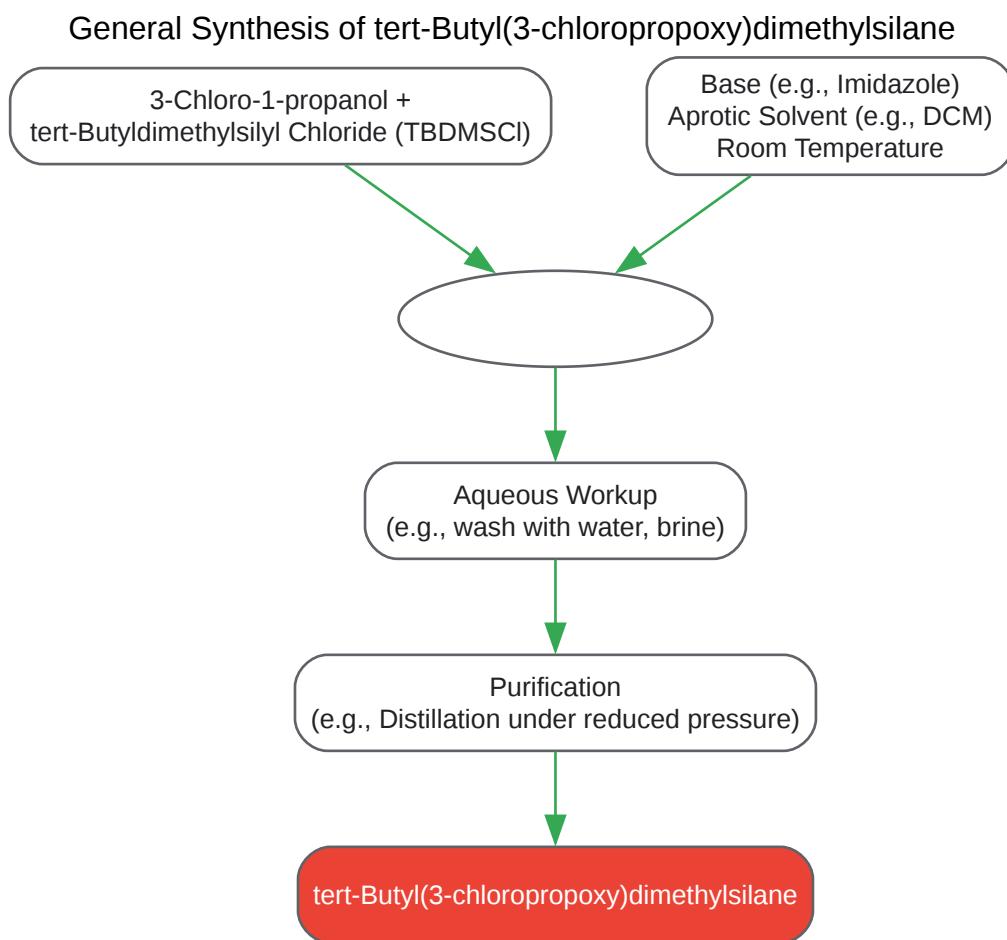
Detailed experimental spectroscopic data such as <sup>1</sup>H NMR, <sup>13</sup>C NMR, FT-IR, and mass spectra for **tert-Butyl(3-chloropropoxy)dimethylsilane** are not readily available in public scientific literature or databases. Commercial suppliers may provide this data upon request with a purchase.[\[4\]](#)[\[5\]](#)

## Synthesis and Experimental Protocols

A detailed, peer-reviewed experimental protocol for the synthesis of **tert-Butyl(3-chloropropoxy)dimethylsilane** is not available in the public domain. However, its synthesis can be inferred from standard organic chemistry principles. The likely synthetic route involves the reaction of 3-chloro-1-propanol with tert-butyldimethylsilyl chloride (TBDMSCl) in the

presence of a base, such as imidazole or triethylamine, in an aprotic solvent like dichloromethane or dimethylformamide.

## Representative Synthetic Workflow



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Caption: General workflow for the synthesis of **tert-Butyl(3-chloropropoxy)dimethylsilane**.

## Applications in Research and Drug Development

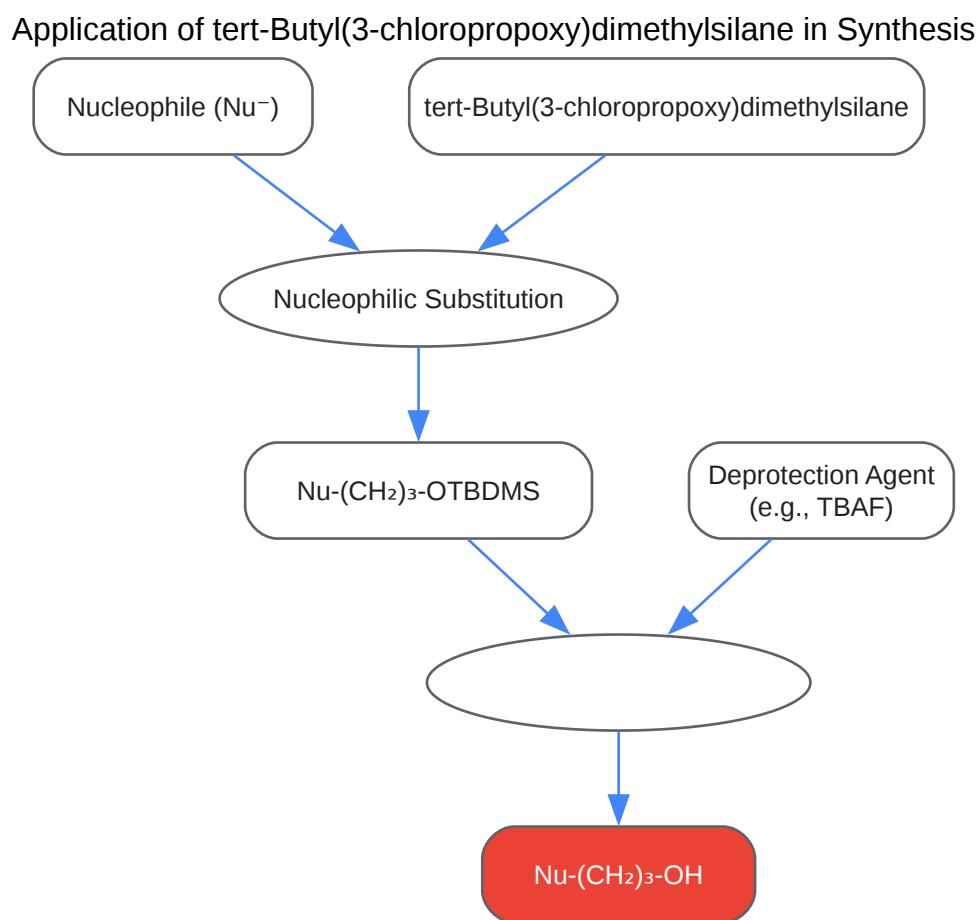
The bifunctional nature of **tert-Butyl(3-chloropropoxy)dimethylsilane** makes it a valuable reagent in multi-step organic synthesis. The tert-butyldimethylsilyl (TBDMS) ether serves as a

robust protecting group for the alcohol functionality, while the chloro group provides a reactive site for nucleophilic substitution.

## Use as a Linker Molecule

This reagent is particularly useful for introducing a three-carbon chain with a terminal reactive site. The TBDMS group can be selectively removed under specific conditions, typically with a fluoride source such as tetrabutylammonium fluoride (TBAF), to reveal the primary alcohol.

Below is a diagram illustrating a typical application of **tert-Butyl(3-chloropropoxy)dimethylsilane** in a synthetic sequence.



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Caption: A typical reaction sequence utilizing **tert-Butyl(3-chloropropoxy)dimethylsilane**.

## Safety Information

**tert-Butyl(3-chloropropoxy)dimethylsilane** is classified as harmful.[1][3] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. All manipulations should be carried out in a well-ventilated fume hood.

Hazard Statements:[3]

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.

Precautionary Statements:[3]

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

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